

# Ochromycinone: A Technical Guide to a Promising STAT3 Inhibitor

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## Compound of Interest

Compound Name: Ochromycinone

Cat. No.: B019200

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## Core Chemical and Physical Properties

**Ochromycinone**, a naturally occurring antibiotic, has garnered significant attention in the scientific community for its potent and selective inhibition of Signal Transducer and Activator of Transcription 3 (STAT3). This technical guide provides an in-depth overview of **Ochromycinone**'s chemical properties, mechanism of action, and the experimental methodologies used to characterize its activity.

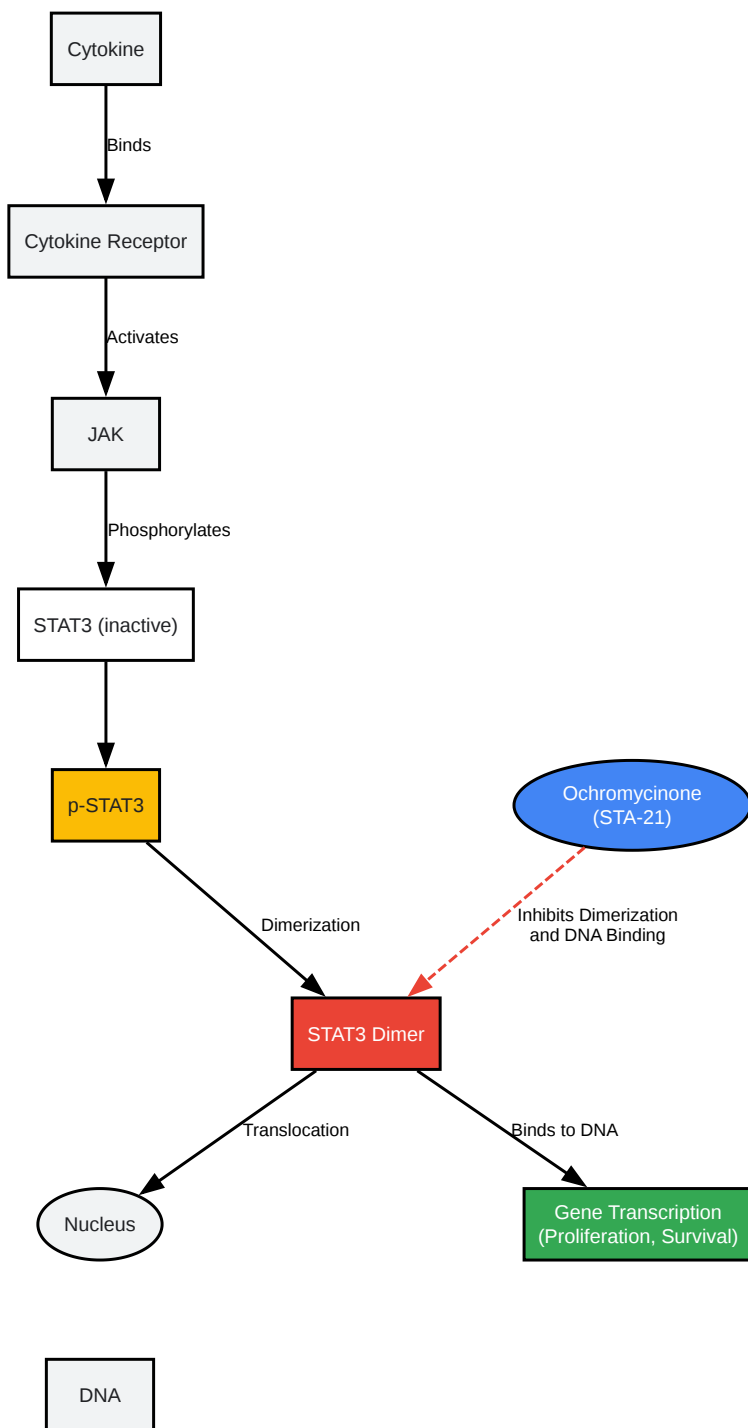
Property	Value	References
Molecular Formula	C <sub>19</sub> H <sub>14</sub> O <sub>4</sub>	
Molecular Weight	306.31 g/mol	
CAS Number	28882-53-3 ((+)-Ochromycinone)	[1]
CAS Number	111540-00-2 ((Rac)-STA-21)	[2]
Synonyms	STA-21, (+)-Ochromycinone	[1]

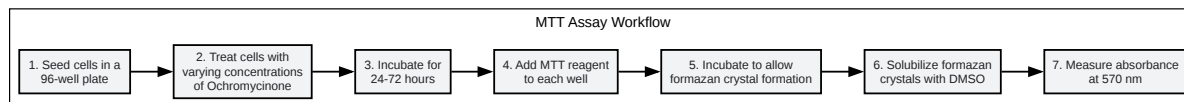
Note on CAS Numbers: The CAS number 28882-53-3 typically refers to the specific enantiomer, (+)-**Ochromycinone**, while 111540-00-2 is often used for the racemic mixture, (Rac)-STA-21. Researchers should verify the specific form used in their studies.

## Mechanism of Action: Targeting the STAT3 Signaling Pathway

**Ochromycinone** exerts its biological effects primarily through the inhibition of the STAT3 signaling pathway. STAT3 is a transcription factor that plays a crucial role in cell growth, proliferation, and survival. In many cancers, STAT3 is constitutively activated, leading to uncontrolled cell growth. **Ochromycinone** inhibits STAT3 by preventing its dimerization and subsequent DNA binding, thereby blocking the transcription of STAT3 target genes involved in tumorigenesis.[2]

Below is a diagram illustrating the canonical STAT3 signaling pathway and the inhibitory action of **Ochromycinone**.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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